

# Navigating the Safe Handling of L-Valine Ethyl Ester Tosylate: A Technical Guide

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## Compound of Interest

Compound Name: *H-Val-oet tos*

Cat. No.: *B15344852*

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Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for L-Valine ethyl ester tosylate (**H-Val-OEt tos**). As a specific Safety Data Sheet (SDS) for this compound is not readily available, this guide has been compiled using data for the closely related compound, L-Valine ethyl ester hydrochloride, as a surrogate. Researchers, scientists, and drug development professionals should interpret this information with the understanding that it serves as a guideline and may not precisely reflect the properties of the tosylate salt.

## Understanding the Compound

L-Valine ethyl ester tosylate is an amino acid derivative used in various biochemical applications, including peptide synthesis. Its safe handling is paramount in a laboratory and drug development setting to protect personnel and the environment.

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for L-Valine ethyl ester hydrochloride, which can be used as a reference for **H-Val-OEt tos**.

### Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C7H15NO2 · HCl
Molecular Weight	181.66 g/mol
Appearance	White powder
Melting Point	~ 100 - 105 °C
Optical Rotation	[α] <sub>D20</sub> = + 6.5 ± 1° (c=2 in H <sub>2</sub> O)
Storage Temperature	0-8°C

Data sourced from available information for L-Valine ethyl ester hydrochloride.[1][2]

## Table 2: Toxicological Data

Test	Result	Species
Acute Oral LD50	> 2,000 mg/kg bw	Rat (female)[3]
Acute Inhalation LC50	> 5,260 mg/m <sup>3</sup> air (4 h)	Rat (male/female)[3]

Toxicological data is based on L-Valine, the parent amino acid.

## Hazard Identification and First Aid

Based on the data for similar compounds, **H-Val-OEt tos** is not classified as a hazardous substance. However, it may cause mechanical irritation to the eyes, skin, and respiratory tract.  
[3]

### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[3]
- Skin Contact: Wash off with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[3]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[3]

- Ingestion: Rinse mouth with water. Do not induce vomiting.[3]

In all cases of exposure, if symptoms persist, seek medical attention.

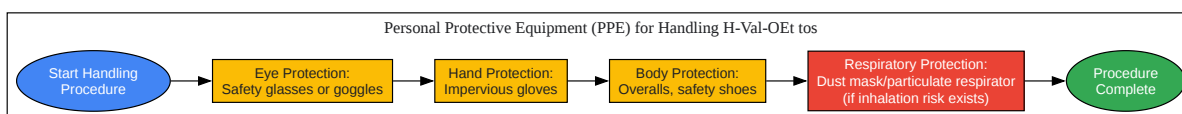
## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure safety.

- Handling: Handle in a well-ventilated area. Minimize dust generation and accumulation.[3] Avoid contact with skin, eyes, and clothing.[3] Use personal protective equipment as required.[3]
- Storage: Keep in the original container, tightly closed in a dry and well-ventilated place.[3] Store at a recommended temperature of 0-8°C.[1] Keep away from heat and sources of ignition.[3]

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **H-Val-OEt tos**.

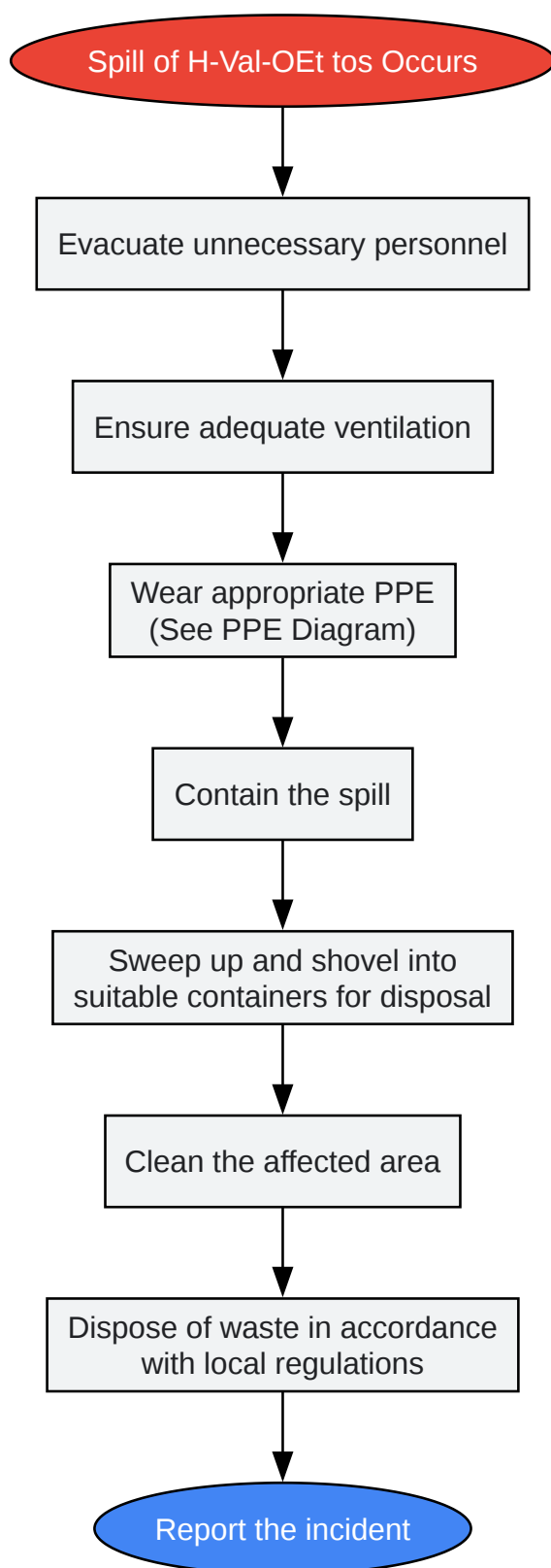


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Caption: Recommended Personal Protective Equipment for handling **H-Val-OEt tos**.

## Spill Response Protocol

In the event of a spill, a structured response is necessary to mitigate any potential hazards.



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Caption: Logical workflow for handling a chemical spill of **H-Val-OEt tos**.

## Fire Fighting Measures

**H-Val-OEt tos** is a combustible solid but may not ignite readily.[3]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), foam, or water spray. [3]
- Hazardous Combustion Products: Fire may produce irritating and/or toxic gases, including carbon oxides and nitrogen oxides.[3]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[4]

## Experimental Protocols

Detailed experimental protocols for determining the safety parameters of **H-Val-OEt tos** are not explicitly provided in the available documentation. The toxicological data for L-Valine was determined according to standard OECD guidelines for testing of chemicals. For instance, acute oral toxicity is typically determined using a method like OECD Test Guideline 420.

## Conclusion

While a specific Safety Data Sheet for L-Valine ethyl ester tosylate is not available, the data for its hydrochloride salt provides a solid foundation for its safe handling. Adherence to the outlined precautions, including the use of appropriate personal protective equipment and proper storage, is essential for minimizing risks in a research and development environment. It is imperative for all personnel to be familiar with these guidelines before working with this compound.

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- To cite this document: BenchChem. [Navigating the Safe Handling of L-Valine Ethyl Ester Tosylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15344852#h-val-oet-tos-safety-data-sheet-and-handling-precautions]

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